

The Role of Nb-Feruloyltryptamine in Plant Stress Response: A Technical Guide

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Compound of Interest

Compound Name: Nb-Feruloyltryptamine

Cat. No.: B1585132

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This document provides a comprehensive technical overview of N-feruloyltryptamine (Nb-FT), a specialized plant metabolite, and its integral role in mediating responses to both biotic and abiotic stress. It is intended for researchers, scientists, and professionals in plant biology and drug development, offering detailed insights into its biosynthesis, signaling pathways, and the experimental methodologies used for its study.

Introduction: Nb-Feruloyltryptamine as a Key Defense Compound

Plants, being sessile organisms, have evolved sophisticated defense mechanisms to counteract a variety of environmental stresses.^[1] A key strategy is the production of a vast arsenal of secondary metabolites that can act as signaling molecules, antimicrobial agents, or antioxidants.^[2] Among these, N-feruloyltryptamine (Nb-FT) has emerged as a significant hydroxycinnamic acid amide involved in the defense responses of various plants, including *Zea mays* and *Carthamus tinctorius*.^[3] It is particularly studied in the model plant *Nicotiana benthamiana*, where it contributes to a multi-layered defense system against pathogens and environmental challenges.^[4]^[5] This guide synthesizes current knowledge on Nb-FT, focusing on its function in stress signaling and resilience.

Biosynthesis of N-feruloyltryptamine

The biosynthesis of Nb-FT is a multi-step process that combines elements from the shikimate and tryptophan metabolic pathways. The synthesis involves the conjugation of tryptamine, derived from tryptophan, and feruloyl-CoA, a product of the phenylpropanoid pathway. While the precise enzymatic steps can vary between plant species, the general pathway involves the activation of ferulic acid to feruloyl-CoA, which is then condensed with tryptamine by an acyltransferase.

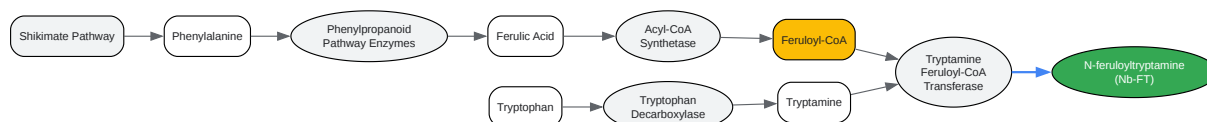


Figure 1: Biosynthesis Pathway of Nb-Feruloyltryptamine

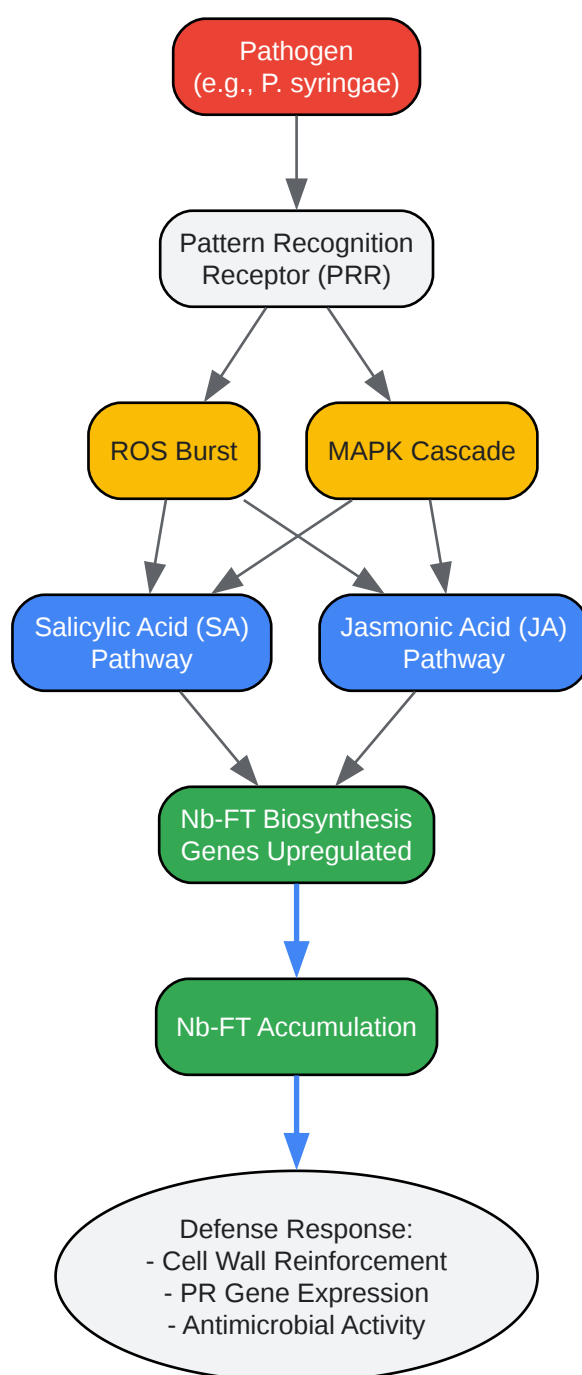


Figure 2: Nb-FT in Biotic Stress Signaling

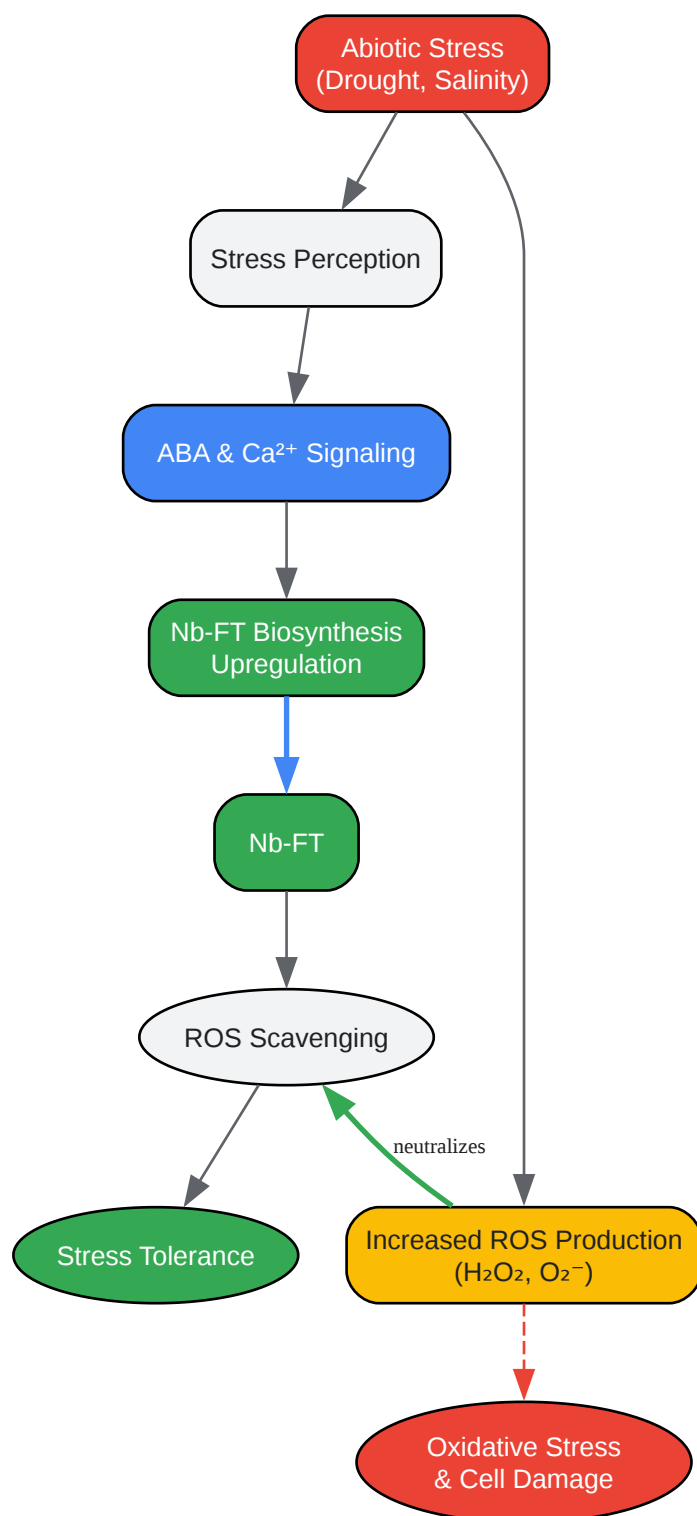


Figure 3: Nb-FT in Abiotic Stress (ROS Scavenging)

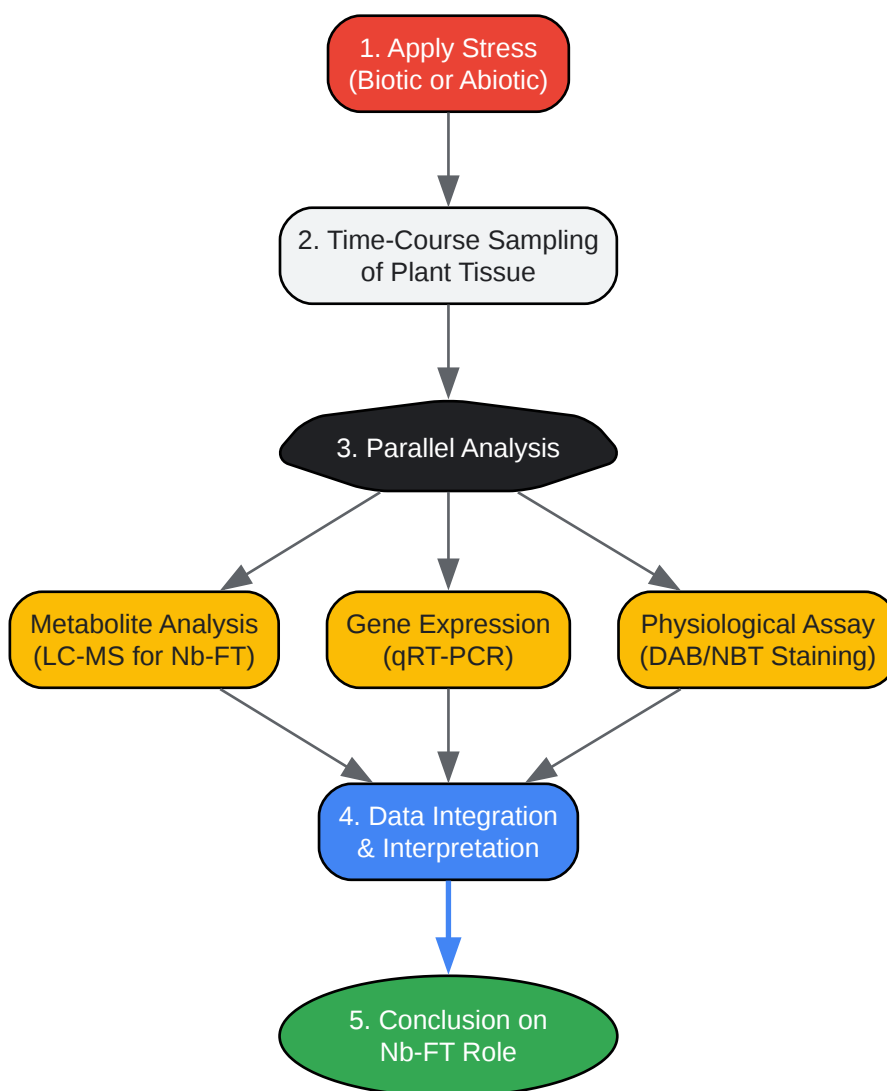


Figure 4: General Experimental Workflow

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